

In Vitro Relaxivity of Gadodiamide: A Technical Guide

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Compound of Interest

Compound Name: Gadodiamide (Omniscan)

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This technical guide provides an in-depth analysis of the in vitro relaxivity of Gadodiamide (Omniscan®), a gadolinium-based contrast agent (GBCA) widely used in magnetic resonance imaging (MRI). Understanding the relaxivity of Gadodiamide under various experimental conditions is crucial for optimizing imaging protocols, developing new contrast agents, and assessing their safety and efficacy. This document summarizes key quantitative data, details experimental methodologies, and visualizes the workflow for relaxivity determination.

Core Concepts in Relaxivity

Relaxivity (r_1 , r_2) is a measure of a contrast agent's ability to increase the relaxation rate of water protons, thereby enhancing the signal intensity in T1-weighted or T2-weighted MR images. It is an intrinsic property of the contrast agent and is influenced by factors such as the magnetic field strength, temperature, and the composition of the surrounding medium.^[1]

- Longitudinal Relaxivity (r_1): Affects the T1 relaxation time and is crucial for T1-weighted imaging.

- Transverse Relaxivity (r_2): Affects the T2 relaxation time and plays a role in T2-weighted imaging. The r_2/r_1 ratio is an important parameter, as an increasing ratio with higher field strength can impact image contrast.[\[2\]](#)

Quantitative Data: Relaxivity of Gadodiamide

The following tables summarize the longitudinal (r_1) relaxivity of Gadodiamide from various in vitro studies. These values are presented in units of $\text{mM}^{-1}\text{s}^{-1}$.

Magnetic Field Strength (T)	Medium	Temperature (°C)	r_1 Relaxivity ($\text{mM}^{-1}\text{s}^{-1}$)	Reference(s)
0.47	HEPES Buffer	37	12.3 - 55.6 (for various derivatives)	[1]
1.41	HEPES Buffer	37	8.3 - 32.6 (for various derivatives)	[1]
1.5	Not Specified	Not Specified	4.0 - 4.6	[3]
1.5	Human Plasma	37	~4.8 (estimated from graph)	[4]
3	Human Plasma	37	~5.0 (estimated from graph)	[4] [5]
4.7	Injured Rat Brain	36	2.8	[6]
7	Human Plasma	37	~3.8 (estimated from graph)	[4] [5]

Table 1: Longitudinal Relaxivity (r_1) of Gadodiamide at Various Magnetic Field Strengths and Media.

Temperature (°C)	Medium	Magnetic Field Strength (T)	r ₁ Relaxivity (mM ⁻¹ s ⁻¹)	Reference(s)
21	Saline with Albumin	Not Specified	4.0 - 4.9	[6]
37	Saline with Albumin	Not Specified	3.4 - 4.5	[6]
37.5	Aqueous Solution	1.4	3.75 ± 0.08	[7]

Table 2: Temperature Dependence of Gadodiamide r₁ Relaxivity.

Experimental Protocols for Relaxivity Measurement

The determination of in vitro relaxivity of Gadodiamide involves a series of precise steps, from sample preparation to data acquisition and analysis. The following is a synthesized protocol based on methodologies reported in the literature.[1][5][7]

Sample Preparation

- **Stock Solution Preparation:** Prepare a stock solution of Gadodiamide of a known concentration (e.g., 5-10 mM). The exact concentration should be verified using techniques like inductively coupled plasma mass spectroscopy (ICP-MS).[1]
- **Medium Preparation:** The choice of medium is critical as it influences relaxivity. Common media include:
 - Deionized water
 - Saline solution (0.9% NaCl)
 - Phosphate-buffered saline (PBS) at a specific pH (e.g., 7.4)
 - Human blood plasma or serum[4][5]
 - Solutions containing macromolecules like human serum albumin (HSA) to mimic in vivo conditions.[1]

- **Serial Dilutions:** Prepare a series of dilutions of the Gadodiamide stock solution in the chosen medium. Typically, at least four to five different concentrations are used, ranging from 0 to a few mM (e.g., 0, 0.25, 0.5, 1.0, 2.0 mM).^{[5][7]} A blank sample containing only the medium is essential for baseline T1 measurement.

T1 Measurement

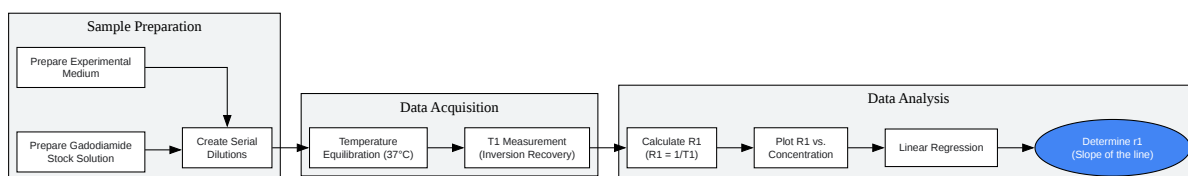
- **Instrumentation:** T1 measurements are performed using either a nuclear magnetic resonance (NMR) spectrometer (relaxometer) or a clinical/preclinical MRI scanner.^{[1][7]}
- **Temperature Control:** Maintain a constant and physiologically relevant temperature (e.g., 37°C) throughout the experiment, as relaxivity is temperature-dependent.^{[5][8]} Samples should be allowed to equilibrate at the target temperature for a sufficient time (e.g., 20 minutes) before measurement.^[1]
- **Pulse Sequence:** An inversion recovery pulse sequence is typically used to measure T1 relaxation times. This involves applying a 180° inversion pulse followed by a variable inversion time (TI) and a 90° excitation pulse. A range of TI values is used to accurately map the recovery of longitudinal magnetization.^[5]
- **Data Acquisition:** Acquire the signal intensity for each concentration at each TI. The repetition time (TR) should be at least five times the longest T1 to ensure full relaxation between measurements.

Data Analysis and Relaxivity Calculation

- **T1 Calculation:** For each Gadodiamide concentration, fit the signal intensity versus TI data to the inversion recovery equation to determine the T1 relaxation time.
- **Relaxation Rate (R1):** Convert the T1 values (in seconds) to the longitudinal relaxation rate R1 (in s⁻¹) using the formula: $R1 = 1/T1$.
- **Relaxivity (r1) Calculation:** Plot the relaxation rate (R1) as a function of the Gadodiamide concentration (in mM). The data should yield a linear relationship. The slope of this line, determined by linear regression, represents the longitudinal relaxivity (r1) in units of mM⁻¹s⁻¹.^[1]

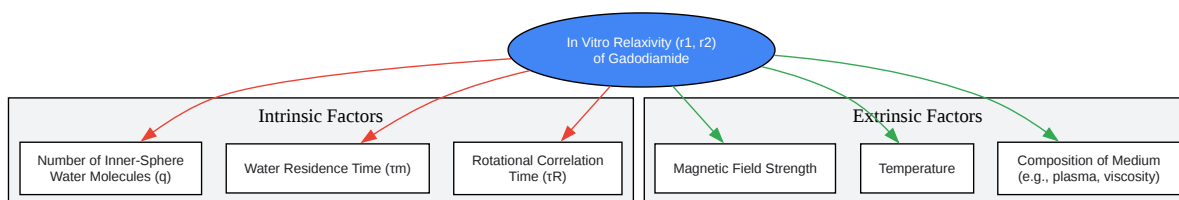
Visualizing the Workflow

The following diagrams illustrate the logical flow of the experimental process for determining the in vitro relaxivity of Gadodiamide.



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Caption: Workflow for in vitro relaxivity measurement of Gadodiamide.



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Caption: Key factors influencing the in vitro relaxivity of Gadodiamide.

Conclusion

The in vitro relaxivity of Gadodiamide is a complex parameter that is dependent on a multitude of intrinsic and extrinsic factors. As demonstrated by the compiled data, relaxivity values can

vary significantly with changes in magnetic field strength, temperature, and the surrounding medium. The decrease in r_1 relaxivity at higher magnetic field strengths is a critical consideration for high-field MRI applications.[5][9] The detailed experimental protocol and workflows provided in this guide offer a standardized framework for conducting reproducible and accurate in vitro relaxivity studies, which are essential for the continued development and safe clinical use of gadolinium-based contrast agents.

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